

A Comparative Toxicological Guide: Ethyl Methoxyacetate and Safer Alternatives

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Compound of Interest

Compound Name: Ethyl methoxyacetate

Cat. No.: B146871

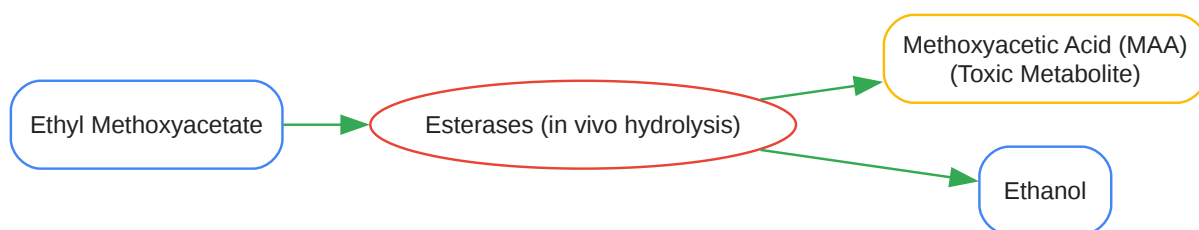
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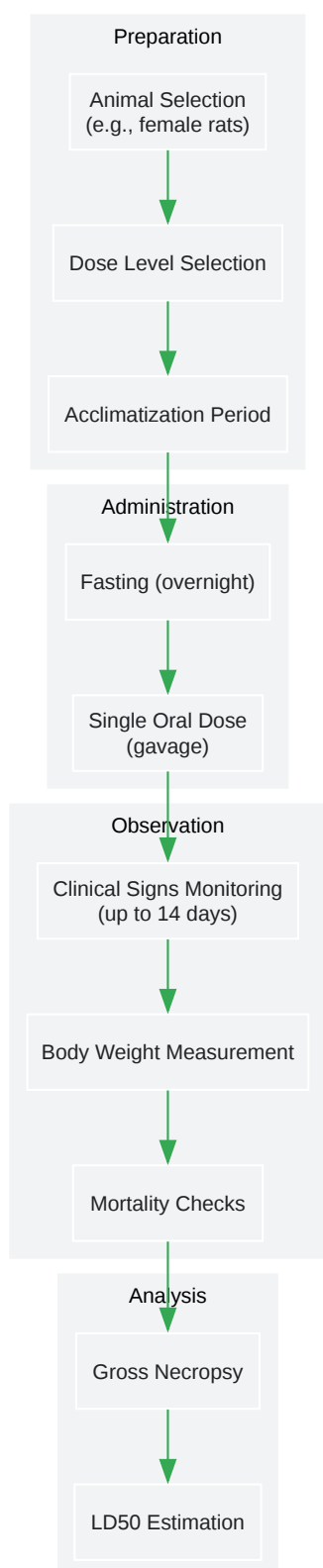
For Researchers, Scientists, and Drug Development Professionals

The selection of solvents in research and pharmaceutical development is a critical decision, balancing efficacy with safety. **Ethyl methoxyacetate**, while effective in certain applications, is metabolized to methoxyacetic acid (MAA), a compound with known reproductive and developmental toxicity. This guide provides a comparative overview of the toxicological profiles of **ethyl methoxyacetate** (via its metabolite MAA) and three safer, more sustainable alternatives: ethyl lactate, 2-methyltetrahydrofuran (2-MeTHF), and cyclopentyl methyl ether (CPME). All data presented is sourced from peer-reviewed studies and safety data sheets to facilitate informed decision-making in laboratory and manufacturing settings.

Metabolic Pathway of Ethyl Methoxyacetate

Ethyl methoxyacetate is anticipated to be rapidly hydrolyzed in the body by esterases into ethanol and methoxyacetic acid (MAA). The toxicity of **ethyl methoxyacetate** is therefore primarily attributed to its metabolite, MAA.





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